

Development of Isojasmonone-Based Pest Management Strategies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Isojasmonone*

Cat. No.: *B1237747*

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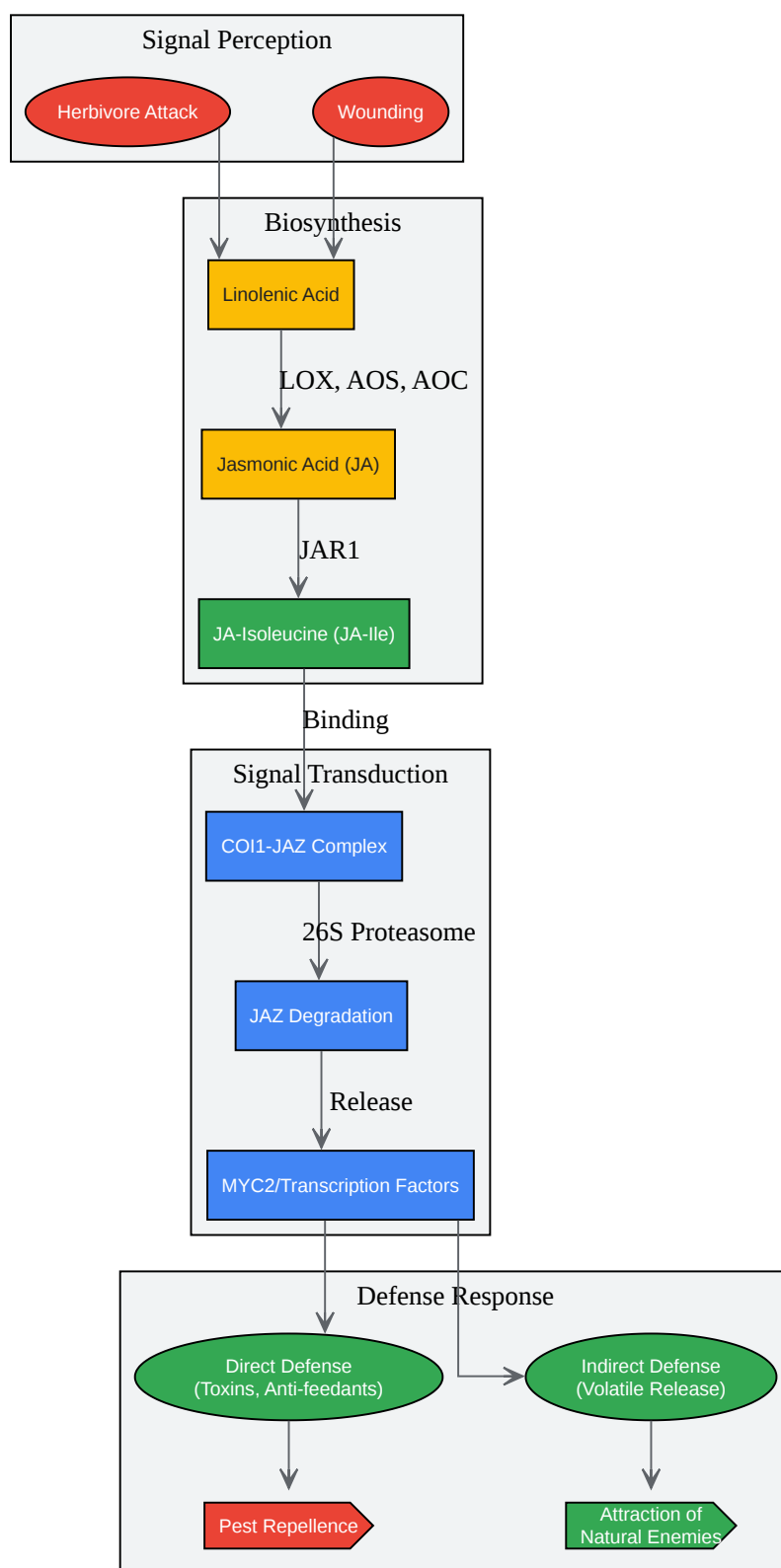
Introduction

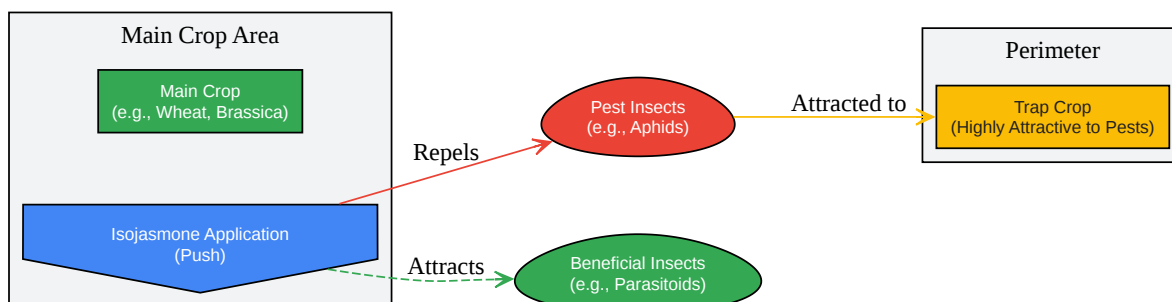
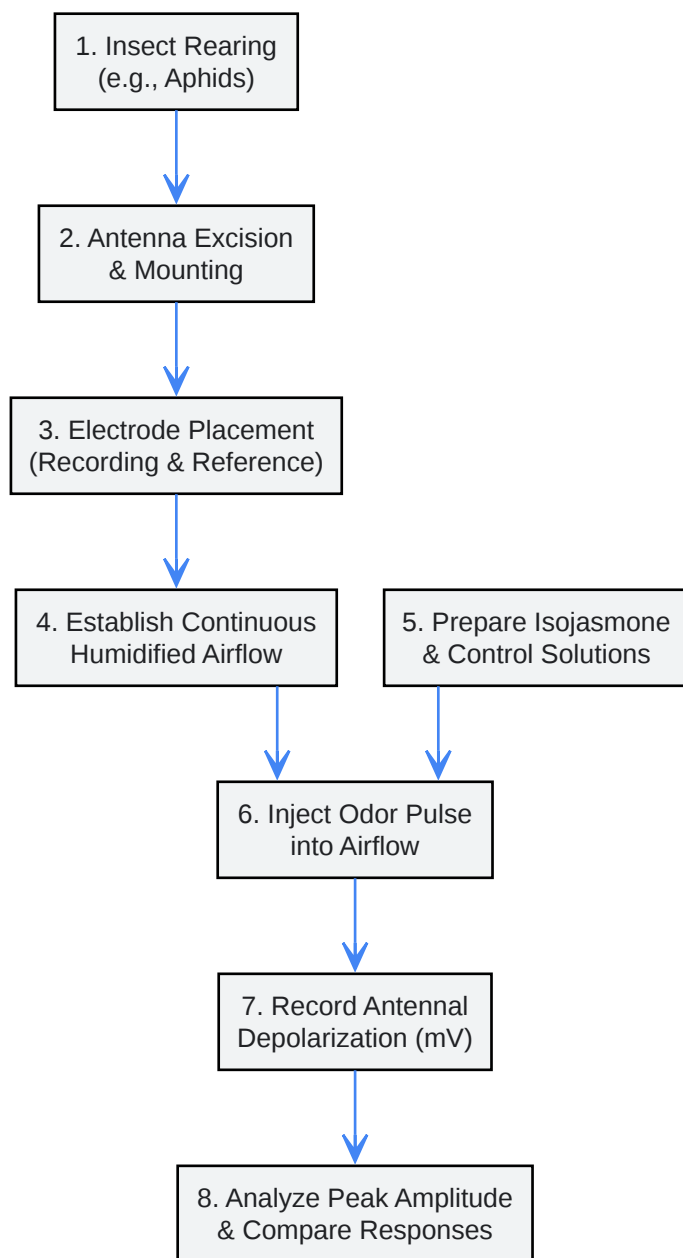
Isojasmonone, a volatile organic compound belonging to the jasmonate family, holds significant promise for the development of novel and sustainable pest management strategies. Jasmonates are well-documented as key signaling molecules in plant defense against herbivores. This document provides detailed application notes and experimental protocols to guide researchers in exploring the potential of **isojasmonone** for pest control. While research directly on **isojasmonone** is emerging, extensive data on its isomer, *cis*-jasmonone, provides a strong foundation for developing **isojasmonone**-based approaches. This document leverages the existing knowledge on *cis*-jasmonone to propose methodologies and frameworks for evaluating **isojasmonone**'s efficacy and mechanism of action.

Mechanism of Action: Jasmonate Signaling Pathway

When a plant is attacked by an herbivore, a signaling cascade is initiated, leading to the production of various defense compounds, including jasmonates. The perception of herbivore-induced damage triggers the synthesis of jasmonic acid (JA), which is then converted to its biologically active form, jasmonoyl-isoleucine (JA-Ile).[1] JA-Ile binds to the COI1-JAZ co-receptor complex, leading to the degradation of JAZ repressor proteins.[1][2] This degradation releases transcription factors, such as MYC2, which in turn activate the expression of genes

involved in plant defense.[1][3] These defense responses can be direct, such as the production of toxic proteins and secondary metabolites, or indirect, involving the release of volatile organic compounds that attract natural enemies of the herbivores.[3]





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